

Application Note: -Methylformanilide (MFA) as a Reactive Solvent in Organic Synthesis[1]

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Compound of Interest

Compound Name: 3-Methylformanilide

CAS No.: 3085-53-8

Cat. No.: B1265676

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Executive Summary

-Methylformanilide (MFA) is a bifunctional organic solvent that occupies a unique niche in synthetic chemistry. Unlike inert solvents (e.g., DCM, Toluene), MFA acts as a reactive solvent—serving simultaneously as the reaction medium and the formyl source in Vilsmeier-Haack formylations. Its high boiling point (243°C), polar aprotic nature, and ability to form stable chloroiminium salts make it indispensable for the regioselective functionalization of aromatic rings and heterocycles in pharmaceutical manufacturing.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

To prevent experimental error, it is critical to distinguish MFA from its ring-substituted isomers.

Nomenclature Clarification

- Target Compound (Solvent/Reagent):

- Methylformanilide (MFA)

- Structure: Formyl group and Methyl group both attached to the Nitrogen.[1]

- Role: Solvent, Vilsmeier Reagent.
- Isomer (Substrate): **3-Methylformanilide** (
-Formyl-m-toluidine)
 - Structure: Formyl on Nitrogen; Methyl on the benzene ring (meta position).
 - Role: Intermediate for tetrazole/dye synthesis; not a standard solvent.

Physical Properties of MFA (CAS 93-61-8)

Property	Value	Experimental Relevance
Molecular Formula	-	-
Molecular Weight	135.17 g/mol	Calculation of equivalents.[2]
Boiling Point	243–244 °C	Suitable for high-temperature couplings; difficult to remove by rotary evaporation (requires vacuum distillation).
Melting Point	13–15 °C	Liquid at room temperature; may solidify in cold storage.
Density	1.095 g/mL	Denser than water; forms the lower layer in aqueous extractions if not emulsified.
Solubility	Ethanol, Ether, Acetone	Miscible with most organic solvents. Limited water solubility allows for aqueous workup.
Refractive Index	1.559	Purity check standard.

Mechanistic Role: The Vilsmeier-Haack Reaction

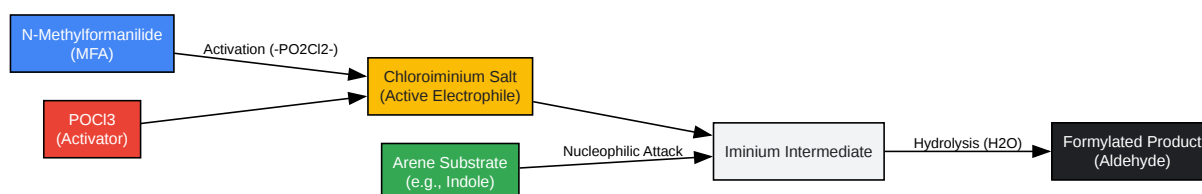
The primary utility of MFA in drug development is its role in the Vilsmeier-Haack reaction. While DMF (Dimethylformamide) is the common alternative, MFA offers superior regioselectivity for

specific substrates (e.g., thiophenes, indoles) and avoids the formation of gaseous byproducts (dimethylamine) associated with DMF, instead releasing

-methylaniline which is easier to scrub.

Pathway Visualization

The following diagram illustrates the activation of MFA by Phosphorus Oxychloride (POCl₃) to form the electrophilic "Vilsmeier Reagent" (Chloroiminium ion), followed by the formylation of an electron-rich arene.



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Figure 1: Mechanistic flow of Vilsmeier-Haack formylation using MFA. The solvent itself becomes the electrophile upon activation.

Experimental Protocol: Regioselective Formylation

Objective: Synthesis of 1-Methylindole-3-carboxaldehyde using MFA as both solvent and reagent.

Reagents & Equipment

- Substrate: 1-Methylindole (10 mmol)
- Reagent/Solvent:
 - Methylformanilide (MFA) (15 mmol, 1.5 eq) – Freshly distilled recommended.
- Activator: Phosphorus Oxychloride (

) (11 mmol, 1.1 eq)

- Apparatus: 3-neck round bottom flask, dropping funnel, inlet, ice-water bath.

Step-by-Step Methodology

- Reagent Formation (The "Vilsmeier Complex"):
 - Charge the flask with MFA (2.03 g, 15 mmol). Cool to 0–5 °C under nitrogen.
 - Critical Step: Add (1.69 g, 11 mmol) dropwise over 15 minutes.
 - Observation: The mixture will turn yellow/orange and may become viscous. Stir for 30 minutes at 0–5 °C to ensure complete formation of the chloroiminium salt.
- Substrate Addition:
 - Dissolve 1-Methylindole (1.31 g, 10 mmol) in a minimal amount of MFA (if required for solubility) or add neat if liquid.
 - Add the substrate dropwise to the pre-formed Vilsmeier complex at 0–5 °C.
 - Caution: The reaction is exothermic. Maintain temperature below 10 °C to prevent tar formation.
- Reaction Phase:
 - Allow the mixture to warm to room temperature (25 °C).
 - Heat to 35–40 °C and monitor by TLC (System: 20% EtOAc/Hexane). Reaction is typically complete within 2–4 hours.
- Hydrolysis & Workup:

- Pour the reaction mixture into crushed ice (50 g) containing Sodium Acetate (buffered hydrolysis prevents polymerization).
- Stir vigorously for 30 minutes. The iminium intermediate hydrolyzes to the aldehyde.
- Extraction: Extract with Dichloromethane (10 mL).
- Washing: Wash organic layer with water (10 mL), then Brine (10 mL).
- Purification: Dry over MgSO_4 , concentrate in vacuo. MFA has a high boiling point; residual MFA can be removed by Kugelrohr distillation or column chromatography.

Why MFA over DMF?

- **Reactivity:** The -phenyl group in MFA makes the intermediate iminium salt more electrophilic than that derived from DMF.
- **Selectivity:** MFA often favors mono-formylation in highly activated systems where DMF might lead to over-reaction.

Role as a Non-Reactive Solvent

Beyond formylation, MFA serves as a specialized solvent for high-temperature coupling reactions (e.g., Ullmann coupling) due to its thermal stability.

- **Polymer Dissolution:** MFA is an excellent solvent for aromatic polyamides and polyurethanes, often used in spinning solutions where high viscosity and thermal stability are required.

- **Catalysis:** It acts as a ligand/solvent in specific palladium-catalyzed carbonylations, stabilizing the active catalytic species.

Safety & Handling (E-E-A-T)

- **Toxicity:** MFA is harmful if swallowed or absorbed through skin. It degrades to -methylaniline, which is toxic.
- **PPE:** Nitrile gloves, lab coat, and chemical fume hood are mandatory.
- **Storage:** Store under inert gas (Argon/Nitrogen). MFA is hygroscopic; moisture absorption hydrolyzes the solvent back to -methylaniline and formic acid, ruining Vilsmeier reactions.
- **Disposal:** Segregate as halogen-free organic waste (unless mixed with , then treat as acid waste).

References

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Sources

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- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. merckmillipore.com \[merckmillipore.com\]](#)
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